

Application Notes and Protocols: Handling and Storage of 2-Pyruvoylaminobenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Pyruvoylaminobenzamide

Cat. No.: B097163

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **2-Pyruvoylaminobenzamide** in a laboratory setting. The information is compiled from publicly available data and general laboratory safety standards. As no specific safety data sheet (SDS) for **2-Pyruvoylaminobenzamide** is readily available, these protocols are based on the properties of similar chemical compounds and established best practices for handling laboratory reagents.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Pyruvoylaminobenzamide** is presented in Table 1. This information is crucial for understanding the compound's characteristics and for performing accurate experimental calculations.

Table 1: Physical and Chemical Properties of **2-Pyruvoylaminobenzamide**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₃	PubChem[1]
Molecular Weight	206.20 g/mol	PubChem[1]
IUPAC Name	2-(2-oxopropanoylamino)benzamide	PubChem[1]
CAS Number	18326-62-0	PubChem[1]
Appearance	Solid (assumed)	General chemical knowledge
Solubility	Not specified	-
Melting Point	Not specified	-
Boiling Point	Not specified	-

Health and Safety Information

Due to the absence of a specific Safety Data Sheet (SDS) for **2-Pyruvoylaminobenzamide**, a conservative approach to handling is recommended, treating it as a potentially hazardous substance. The hazard warnings for similar benzamide derivatives often include skin irritation, serious eye irritation, and potential respiratory irritation[2][3].

General Safety Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene).
 - Body Protection: Wear a laboratory coat.

- Hygiene Practices: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

Experimental Protocols: Handling and Storage

The following protocols are based on general best practices for handling solid chemical compounds in a research laboratory.

Receiving and Inspection

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is clearly labeled with the compound name, CAS number, and any available hazard information.
- Log the compound into the laboratory's chemical inventory system.

Aliquoting and Weighing

- Perform all aliquoting and weighing procedures within a chemical fume hood to prevent the generation and inhalation of dust.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound.
- Clean all tools and the weighing balance thoroughly after use to prevent cross-contamination.

Dissolution

- If preparing a solution, add the solvent to the weighed compound slowly and stir to dissolve.
- Consult relevant literature or perform small-scale solubility tests to determine the appropriate solvent.
- Ensure the container is properly sealed after dissolution.

Storage

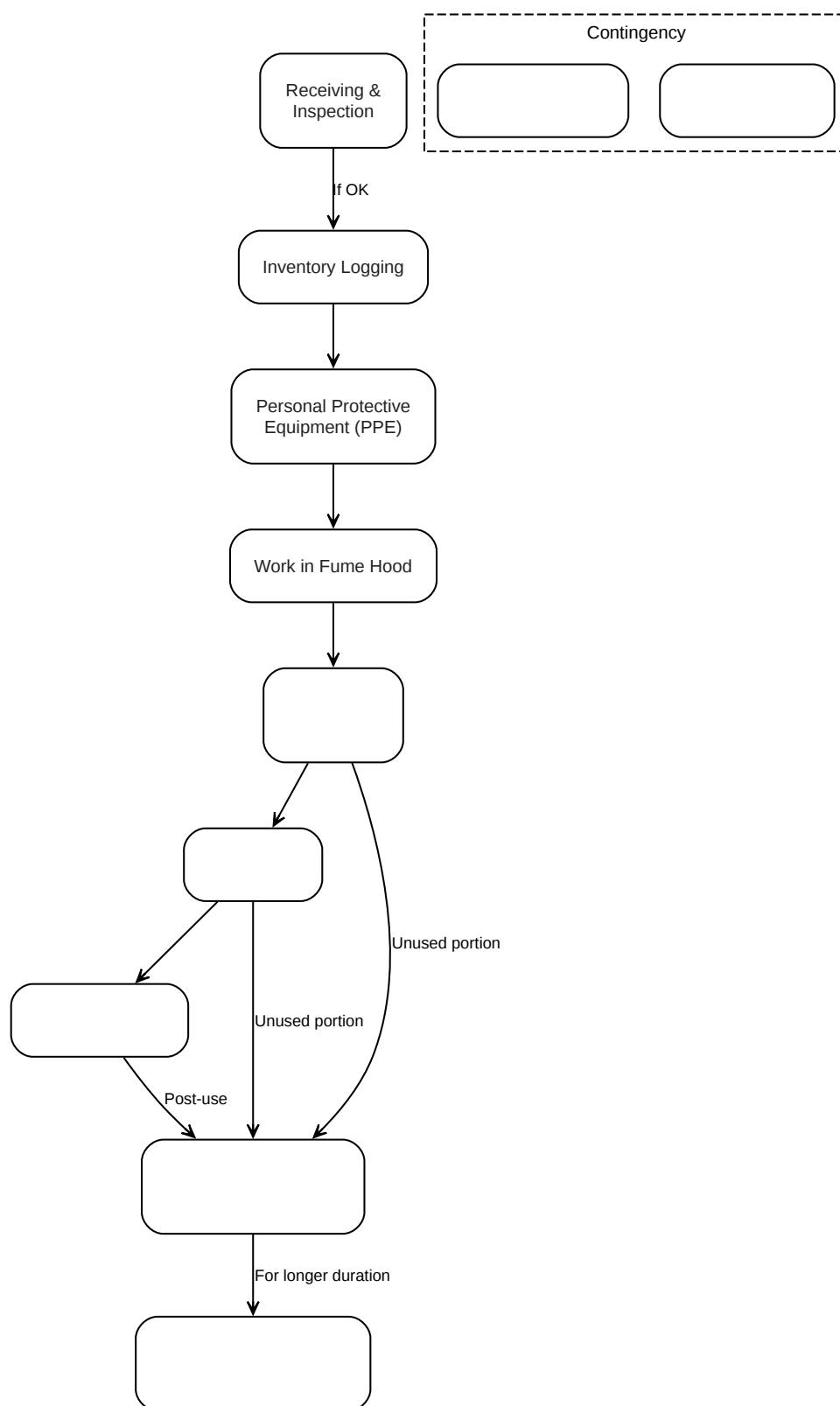
- **Short-term Storage:** Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.
- **Long-term Storage:** For long-term stability, storage in a desiccator at room temperature or in a refrigerator (2-8°C) may be appropriate, depending on the compound's stability, which is currently not well-documented. Protect from light and moisture.
- **Incompatible Materials:** Store away from strong oxidizing agents, strong acids, and strong bases.

Spill and Waste Disposal

- **Spill:** In case of a spill, wear appropriate PPE, and gently sweep the solid material to avoid creating dust. Place the spilled material into a sealed container for disposal. Clean the spill area with a suitable solvent and decontaminate.
- **Waste Disposal:** Dispose of unused compound and contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain.

Workflow for Safe Handling and Storage

The following diagram illustrates the recommended workflow for the safe handling and storage of **2-Pyruvoylaminobenzamide**.



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Caption: Workflow for handling and storage of **2-Pyruvoylaminobenzamide**.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the public domain regarding the signaling pathways modulated by **2-Pyruvoylaminobenzamide** or its detailed biological activity. While it is a benzamide derivative, a class of compounds known for a wide range of biological activities, its specific targets and mechanisms of action have not been elucidated in the reviewed literature. Researchers should consider this lack of information when designing experiments and interpreting results.

Disclaimer: The information provided in these application notes is intended for guidance only and is based on general laboratory safety principles. It is the responsibility of the user to conduct a thorough risk assessment before handling **2-Pyruvoylaminobenzamide** and to comply with all applicable safety regulations.

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References

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